

Application Note and Experimental Protocol: Safe Handling of Nitrourea

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Compound of Interest

Compound Name: Nitrourea

Cat. No.: B1361781

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Introduction

Nitrourea ($\text{CH}_3\text{N}_3\text{O}_3$) is a highly energetic compound used in research and development for its explosive properties and as a chemical intermediate.^{[1][2]} It is a colorless to white crystalline solid that is powerfully explosive and sensitive to heat and shock.^{[1][3][4]} Due to its inherent instability and hazardous nature, strict adherence to safety protocols is paramount to ensure the well-being of laboratory personnel and the protection of the research environment. This document provides a comprehensive guide for the safe handling, storage, and disposal of **nitrourea**, intended for researchers, scientists, and drug development professionals.

Hazard Identification and Properties

Nitrourea is classified as a Division 1.1D explosive, with its primary hazard being the blast from an instantaneous explosion.^[1] It is sensitive to heat and shock and decomposes around 155-160°C, emitting toxic nitrogen oxide fumes.^{[1][3][4][5]} The compound is also a strong oxidizing agent and can react violently, potentially leading to detonation, when mixed with reducing agents like hydrides, sulfides, and nitrides.^{[3][4]}

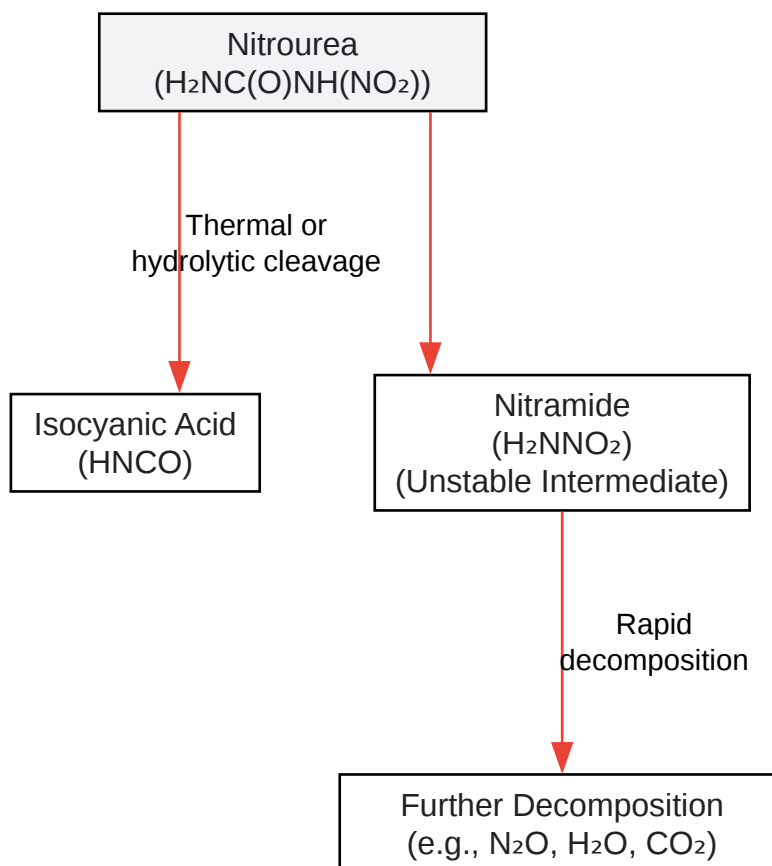
Data Presentation: Physical and Chemical Properties

The key physical and chemical properties of **nitrourea** are summarized in the table below for easy reference.

Property	Value	Citations
Molecular Formula	CH ₃ N ₃ O ₃	[1]
Molar Mass	105.05 g/mol	[1][4]
Appearance	Colorless to white crystalline solid/powder	[1][3][4]
Density	1.73 g/cm ³	[1]
Decomposition Temp.	~155-160 °C	[1][5]
Solubility	Soluble in water, ethanol, methanol, acetone	[1][2]
Stability	Mildly sensitive to heat and shock; prone to hydrolysis; decomposes in the presence of alkali	[1][2][3]

Decomposition Pathways

Understanding the decomposition of **nitrourea** is crucial for its safe handling. The compound is unstable and can decompose through several pathways, primarily influenced by heat and hydrolysis. Thermal decomposition primarily yields isocyanic acid and nitramide, a highly unstable intermediate that rapidly decomposes further.[1][5] In aqueous or acidic conditions, **nitrourea** hydrolyzes to form isocyanic acid and nitroamide.[1]



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Caption: Decomposition pathway of **nitrourea**.

Experimental Protocols: Standard Operating Procedures

The following protocols must be strictly followed when working with **nitrourea**. All operations should be conducted within a certified chemical fume hood or an appropriate containment enclosure.

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to mitigate risks of exposure and injury. The table below outlines the required PPE for different handling scenarios.

Scenario	Eye / Face Protection	Hand Protection	Body Protection	Respiratory Protection
Receiving & Storage	Safety glasses with side shields	Chemical-resistant gloves (e.g., nitrile)	Buttoned lab coat	Not required in well-ventilated area
Weighing & Transfer	Chemical safety goggles and face shield	Double-gloved with chemical-resistant gloves	Flame-resistant lab coat; chemical apron	NIOSH-approved respirator for dusts if not in a fume hood[6]
Use in Reaction	Chemical safety goggles and face shield	Double-gloved with chemical-resistant gloves	Flame-resistant lab coat; chemical apron	Work must be conducted in a fume hood
Waste Disposal	Chemical safety goggles and face shield	Heavy-duty chemical-resistant gloves	Flame-resistant lab coat; chemical apron	Work must be conducted in a fume hood

Receiving and Storage Protocol

- Inspection: Upon receipt, visually inspect the container for any signs of damage or leakage. Do not handle a compromised container.
- Storage Location: Store **nitrourea** in a designated, locked, and properly labeled explosives storage magazine or a dedicated, explosion-proof refrigerator. The storage area must be cool, dry, and well-ventilated.
- Incompatibilities: Store away from reducing agents, bases, acids, and sources of heat, shock, or friction.[3][4]
- Container: Keep in the original, tightly sealed container. Ensure the container is made of a compatible material, such as hard glass, as alkali from soft glass can promote decomposition.
- Inventory: Maintain a detailed inventory, recording dates of receipt and use. Due to its tendency to hydrolyze, do not store **nitrourea** for extended periods.[2]

Weighing and Handling Protocol

- **Work Area Preparation:** Conduct all handling within a chemical fume hood with the sash at the lowest practical height. The work surface should be clean and free of clutter.
- **Grounding:** Ensure all equipment used for handling is properly grounded to prevent static discharge.^[3]
- **Tools:** Use non-sparking tools made of materials like plastic or ceramic for all transfers. Avoid metal spatulas.
- **Weighing:** Weigh **nitrourea** on anti-static weighing paper. Handle the material gently to avoid friction and shock.
- **Quantity:** Handle only the minimum quantity of material required for the experiment.
- **Transfer:** When adding to a reaction vessel, do so slowly and in small portions.

Disposal Protocol

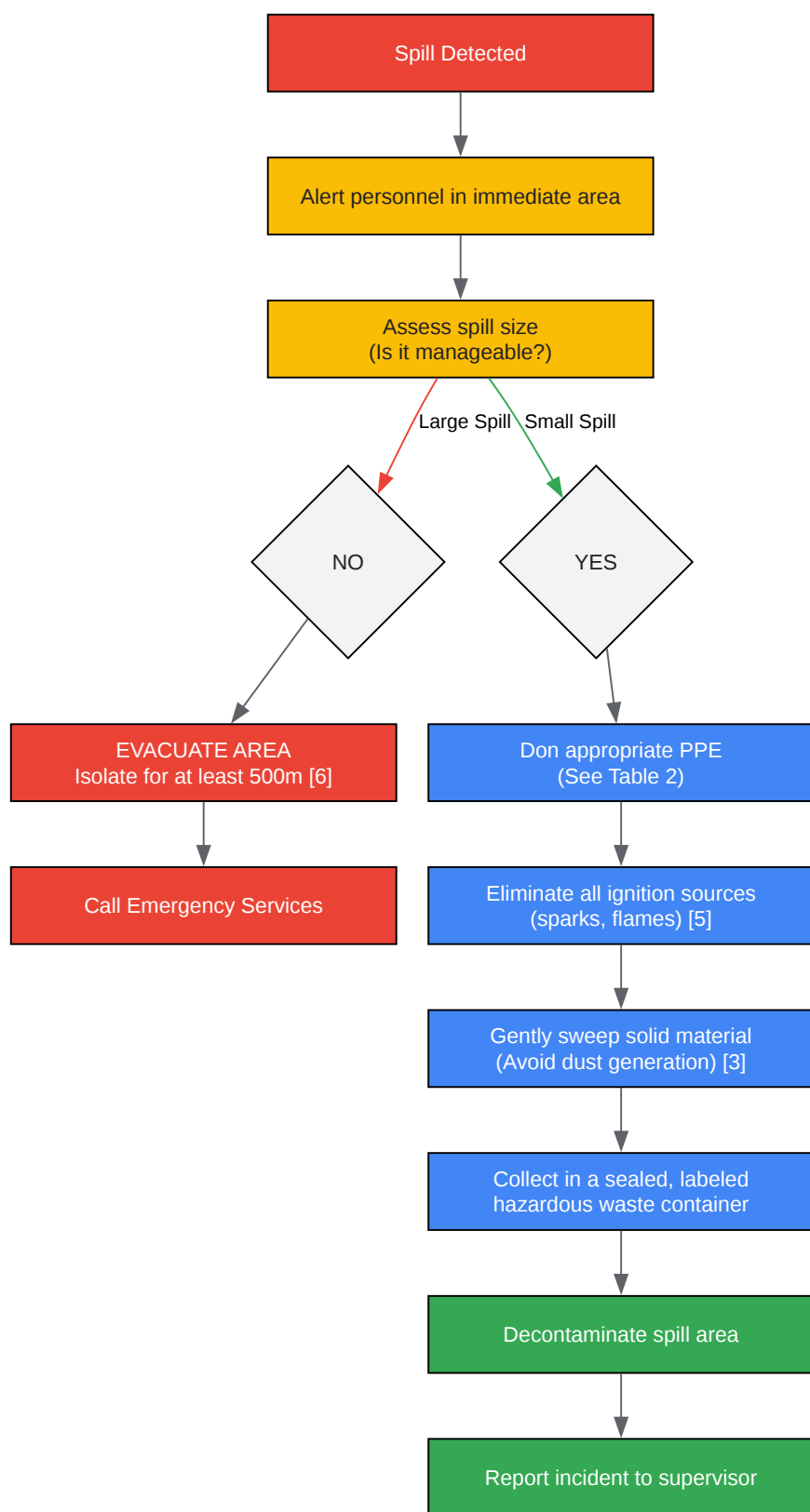
- **Excess Material:** Do not return excess **nitrourea** to the original container.
- **Decontamination of Equipment:** Carefully decontaminate all glassware and equipment that has been in contact with **nitrourea**. Rinse thoroughly with a suitable solvent (e.g., water, ethanol) in a fume hood.
- **Waste Disposal:** All **nitrourea** waste, including contaminated materials like gloves and weighing paper, must be treated as hazardous explosive waste.
- **Chemical Neutralization:** For small residual amounts, controlled hydrolysis can be used as a disposal method.^[2] This should only be performed by trained personnel following a specific, validated institutional protocol.
- **Collection:** Collect all hazardous waste in clearly labeled, sealed containers for disposal by certified hazardous waste personnel.

Emergency Procedures

Immediate and correct response to an emergency is critical. All personnel working with **nitrourea** must be familiar with these procedures.

Spill Response

In the event of a spill, follow the workflow below. The primary objective is to ensure personnel safety and prevent ignition.



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Caption: Emergency workflow for a **nitrourea** spill.

Fire Response

- DO NOT attempt to fight a fire that has reached or is approaching **nitrourea** storage or cargo.[3][4] The material may explode.
- Activate the nearest fire alarm.
- Immediately evacuate the area. For a cargo fire, clear the area for at least 1600 meters (1 mile) in all directions and allow the fire to burn.[3]
- Notify emergency responders of the location and nature of the hazard.

First Aid Measures

- Skin Contact: Immediately remove contaminated clothing.[7] Wash the affected area thoroughly with soap and plenty of water for at least 15 minutes.[8] Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.[8] Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
- Ingestion: Do not induce vomiting.[7] If the person is conscious, rinse their mouth with water. Seek immediate medical attention.

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